

Physical properties of Ethyl-D5 methanesulfonate liquid

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Compound of Interest

Compound Name: Ethyl-D5 methanesulfonate

Cat. No.: B170091

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An In-depth Technical Guide to the Physical Properties of **Ethyl-D5 Methanesulfonate** Liquid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **Ethyl-D5 methanesulfonate** liquid. The information is tailored for researchers, scientists, and professionals in drug development who utilize deuterated compounds in their work. This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and includes visualizations of relevant biological pathways and experimental workflows.

Core Physical and Chemical Properties

Ethyl-D5 methanesulfonate is the deuterated analog of ethyl methanesulfonate (EMS), a well-known alkylating agent. The substitution of hydrogen atoms with deuterium can influence a compound's pharmacokinetic and metabolic profiles. A thorough understanding of its physical properties is crucial for its application in research and development.

Data Presentation

The physical properties of **Ethyl-D5 methanesulfonate** are summarized in the table below. For comparative purposes, the properties of the non-deuterated form, Ethyl methanesulfonate, are also included.

Property	Ethyl-D5 Methanesulfonate	Ethyl Methanesulfonate
Appearance	Colorless to light yellow liquid[1][2][3][4]	Clear colorless liquid[5]
Molecular Formula	C ₃ H ₃ D ₅ O ₃ S	C ₃ H ₈ O ₃ S
Molecular Weight	129.19 g/mol	124.16 g/mol
CAS Number	1219795-44-4	62-50-0
Density	1.2 ± 0.1 g/cm ³	1.206 g/mL at 20 °C
Boiling Point	214.4 ± 9.0 °C at 760 mmHg	85-86 °C at 10 mmHg
Melting Point	Not available	< -25 °C
Flash Point	100.0 ± 0.0 °C	100 °C
Refractive Index	1.416	1.418 at 20 °C
Vapor Pressure	0.2 ± 0.4 mmHg at 25 °C	Not available
Solubility	Soluble in DMSO	Miscible with water; Soluble in ether, ethanol, chloroform

Experimental Protocols

The following are detailed methodologies for the determination of key physical properties of liquid compounds such as **Ethyl-D5 methanesulfonate**.

Determination of Density

The density of a liquid can be determined by measuring its mass and volume.

Apparatus:

- Analytical balance
- Graduated cylinder (e.g., 10 mL or 25 mL)
- Pasteur pipette

- Thermometer

Procedure:

- Ensure the graduated cylinder is clean and dry.
- Place the empty graduated cylinder on the analytical balance and tare the balance to zero.
- Carefully add a known volume of **Ethyl-D5 methanesulfonate** (e.g., 5 mL) to the graduated cylinder using a Pasteur pipette. Record the exact volume.
- Place the graduated cylinder containing the liquid back on the analytical balance and record the mass.
- Measure the temperature of the liquid.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- Repeat the measurement at least two more times and calculate the average density.

Determination of Boiling Point (Micro Method)

For small sample volumes, a micro-boiling point determination method is suitable.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Stirring bar (if using a heating block with a stirrer)

Procedure:

- Add a small amount (approximately 0.5 mL) of **Ethyl-D5 methanesulfonate** to the small test tube.
- Place the capillary tube, with its open end down, into the test tube.
- Attach the test tube to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- Immerse the assembly into the heating apparatus. The liquid level should be below the level of the heating medium.
- Heat the apparatus gently.
- A slow stream of bubbles will emerge from the capillary tube as the liquid is heated.
- When a continuous and rapid stream of bubbles emerges, the liquid has reached its boiling point.
- Record the temperature at which the liquid enters the capillary tube after the heating is stopped and the bubbling ceases. This is the boiling point.

Determination of Refractive Index

The refractive index is a measure of how light bends as it passes through the liquid.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Pasteur pipette

Procedure:

- Turn on the Abbe refractometer and the constant temperature water bath, setting the latter to the desired temperature (e.g., 20 °C).

- Open the prism of the refractometer and clean the surfaces with a soft tissue and an appropriate solvent (e.g., ethanol or acetone).
- Using a Pasteur pipette, place a few drops of **Ethyl-D5 methanesulfonate** onto the surface of the lower prism.
- Close the prisms firmly.
- Look through the eyepiece and adjust the control to bring the dividing line between the light and dark fields into the center of the crosshairs.
- If a colored band is visible, adjust the chromaticity screw to obtain a sharp, single line.
- Read the refractive index from the scale.
- Clean the prisms thoroughly after the measurement.

Determination of Flash Point (Closed-Cup Method)

The flash point is the lowest temperature at which the vapors of a liquid will ignite with an ignition source.

Apparatus:

- Pensky-Martens closed-cup tester
- Heat source
- Ignition source (e.g., gas flame or electric igniter)
- Stirrer

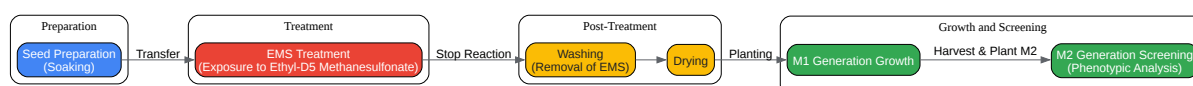
Procedure:

- Pour the **Ethyl-D5 methanesulfonate** into the test cup to the marked level.
- Place the lid on the cup, ensuring it is securely sealed. The lid contains a thermometer, a stirrer, and an opening for the ignition source.

- Begin heating the sample at a slow, constant rate while continuously stirring.
- At regular temperature intervals, apply the ignition source through the opening in the lid.
- The flash point is the lowest temperature at which a brief flash is observed inside the cup.
- Record the temperature at which the flash occurs.

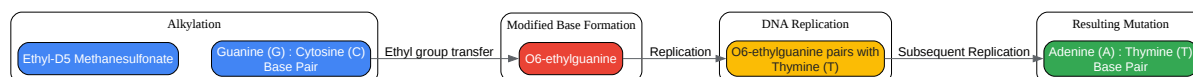
Visualization of Pathways and Workflows

Ethyl methanesulfonate (and by extension, its deuterated analog) is a potent mutagen used in genetic research to induce point mutations. The following diagrams illustrate the general experimental workflow for EMS mutagenesis and the underlying molecular mechanism.



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Caption: General experimental workflow for EMS mutagenesis in plants.



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Caption: Mechanism of EMS-induced G:C to A:T transition mutation.

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